

Protocol for Oxazosulfyl Application in Rice Nursery Box Studies

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Abstract

This document provides a comprehensive protocol for the application of **Oxazosulfyl** in rice nursery box studies for the effective control of a broad spectrum of insect pests. **Oxazosulfyl**, a novel insecticide belonging to the sulfyl chemical class, has demonstrated high efficacy against major rice pests, including those resistant to existing insecticides.[1][2][3] This protocol outlines detailed methodologies for experimental setup, application procedures for "ALLES® granules" (2.0% w/w **Oxazosulfyl**), and data collection. The information is intended to ensure standardized and reproducible results in research settings.

Introduction

Rice is a vital global food crop, and its production is significantly hampered by a wide variety of insect pests.[2] The nursery box application of systemic insecticides is a labor-saving and effective method for pest control in rice cultivation.[1][2] **Oxazosulfyl** has emerged as a potent, first-in-class insecticide with a novel mode of action, making it a valuable tool for insecticide resistance management.[1][4][5] It is registered in Japan as ALLES® granules, containing 2.0% (w/w) **oxazosulfyl**.[1][2][3] This insecticide exhibits excellent systemic properties, translocating from the roots to the aerial parts of the rice plant, thus providing long-lasting protection against sucking and chewing pests.[1][6][7]



Materials and Equipment

- Insecticide: ALLES® granules (2.0% w/w Oxazosulfyl)
- · Rice Seeds: Cultivar of choice
- Nursery Boxes: Standard size (e.g., 60 cm x 30 cm x 3 cm)
- Nursery Soil: Standard, sterilized nursery soil mix
- Watering Can or Sprayer: For uniform water application
- Personal Protective Equipment (PPE): Gloves, lab coat, safety glasses
- Measuring Equipment: Scale for weighing granules, measuring cylinders for water
- Insect Rearing Cages: For efficacy studies
- Data Collection Sheets

Experimental ProtocolsNursery Box Preparation

- Soil Filling: Fill the nursery boxes uniformly with the nursery soil mix. The soil should be leveled and not overly compacted to allow for proper root development and even distribution of the insecticide.
- Seed Sowing: Sow the rice seeds uniformly over the soil surface in the nursery boxes. The seeding rate should be consistent with standard agricultural practices for the chosen rice cultivar.

Oxazosulfyl Application

The registered dose for ALLES® granules (2.0% **Oxazosulfyl**) is 50 g per nursery box.[3] Application can be performed at three different timings, as outlined below.

 Mixing with Soil: Thoroughly mix 50 g of ALLES® granules with the nursery soil required for one nursery box before filling the box. Ensure a homogenous mixture for uniform distribution



of the insecticide.

- Sowing: Proceed with sowing the rice seeds as described in section 3.1.
- Watering: Gently water the nursery box to ensure the soil is moist but not waterlogged.
- Spreading Granules: After filling the nursery box with soil, evenly spread 50 g of ALLES® granules over the soil surface.
- Sowing: Sow the rice seeds over the granules.
- Covering and Watering: Lightly cover the seeds and granules with a thin layer of soil and then water the nursery box.

This method is suitable for studies where the treatment is applied to established seedlings.

- Seedling Stage: This application should be done when the rice seedlings have reached the
 2.5 to 3-leaf stage.
- Preparation of Drench Solution: While the provided documents do not specify the exact volume of water for drenching 50 g of granules in a nursery box setting, a common practice is to use enough water to ensure even distribution and absorption into the soil without causing runoff. A recommended starting point for experimental purposes is to mix 50 g of ALLES® granules in 500 mL to 1 L of water per nursery box. The granules may not fully dissolve, so continuous agitation is necessary to maintain a uniform suspension.
- Application: Evenly drench the suspension over the soil surface of the nursery box containing the rice seedlings.
- Post-application: Avoid watering the nursery boxes for 24 hours after application to allow for maximum absorption of the active ingredient.

Data Presentation

Quantitative data from various studies on **Oxazosulfyl**'s efficacy are summarized below.



Table 1: Efficacy of Oxazosulfyl Against Various Rice

Pests (Laboratory Bioassays)

Target Pest	Developmental Stage	Bioassay Method	LC50 (mg a.i./L)
Brown Planthopper (Nilaparvata lugens)	3rd Instar Nymph	Foliar Spray	0.41
Small Brown Planthopper (Laodelphax striatellus)	3rd Instar Nymph	Foliar Spray	0.61
White-backed Planthopper (Sogatella furcifera)	3rd Instar Nymph	Foliar Spray	0.82
Green Rice Leafhopper (Nephotettix cincticeps)	3rd Instar Nymph	Foliar Spray	0.092
Rice Stem Borer (Chilo suppressalis)	2nd Instar Larva	Foliar Spray	0.20
Rice Leafroller (Cnaphalocrocis medinalis)	2nd Instar Larva	Foliar Spray	0.27

Source: Data compiled from published laboratory studies.[4]

Table 2: Efficacy of Oxazosulfyl Nursery Box Application in Field Trials

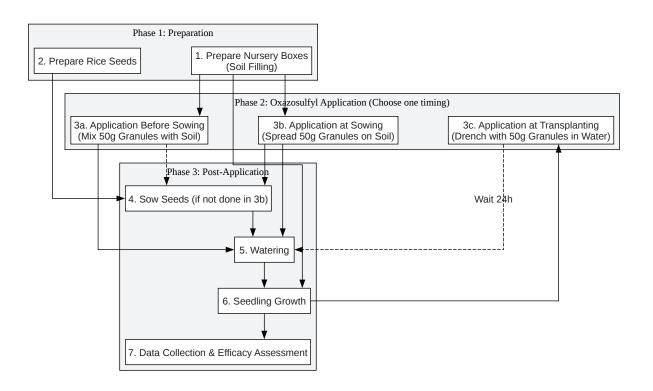
Official field trials conducted by the Japan Plant Protection Association between 2016 and 2020 have confirmed a high level of practically acceptable efficacy of 2.0% **Oxazosulfyl** granules against a broad range of insect pests with no cases of crop injury.[1]



Target Pest Order	Efficacy Level
Hemiptera (Planthoppers, Leafhoppers)	High
Coleoptera (Beetles)	High
Lepidoptera (Moths, Butterflies)	High
Orthoptera (Grasshoppers)	High

Visualizations Experimental Workflow for Oxazosulfyl Application



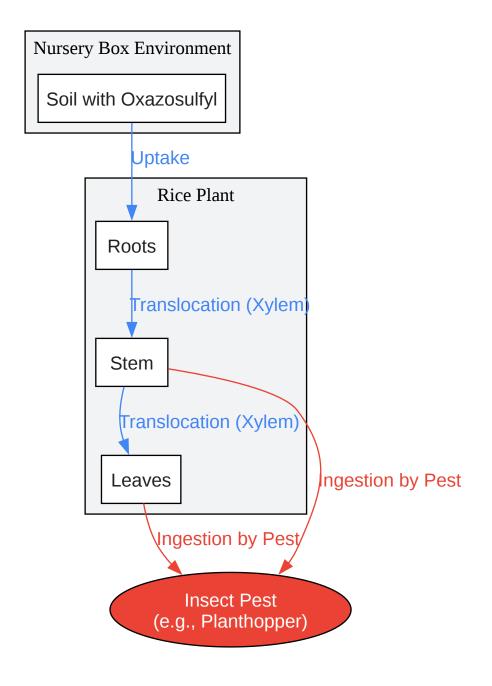


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Caption: Experimental workflow for **Oxazosulfyl** application in rice nursery boxes.

Systemic Action of Oxazosulfyl in Rice Seedlings





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Caption: Systemic uptake and translocation of **Oxazosulfyl** in rice plants.

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